

# An In-depth Technical Guide to (4-Methoxyphenyl)(phenyl)methanol

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## Compound of Interest

Compound Name: (4-Methoxyphenyl)(phenyl)methanol

Cat. No.: B119875

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## Introduction

**(4-Methoxyphenyl)(phenyl)methanol**, also known by its IUPAC name, is a diarylmethanol compound that serves as a valuable intermediate in organic synthesis. Its structural motif, the benzhydrol core, is a recurring feature in a variety of biologically active molecules and functional materials. This technical guide provides a comprehensive overview of the chemical properties, synthesis, and known applications of **(4-Methoxyphenyl)(phenyl)methanol**, with a focus on data relevant to researchers in the fields of chemistry and drug development.

## IUPAC Name and Chemical Identity

The unequivocally established IUPAC name for the compound is **(4-Methoxyphenyl)(phenyl)methanol**.<sup>[1]</sup> It is also commonly referred to by several synonyms, the most prevalent being 4-Methoxybenzhydrol.<sup>[2]</sup>

## Chemical Structure and Properties

The molecular structure consists of a central methanol carbon atom bonded to a phenyl group, a 4-methoxyphenyl group, and a hydroxyl group.

Table 1: Chemical Identifiers and Properties

Property	Value	Source(s)
IUPAC Name	(4-methoxyphenyl) (phenyl)methanol	<a href="#">[1]</a>
CAS Number	720-44-5	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>14</sub> H <sub>14</sub> O <sub>2</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	214.26 g/mol	<a href="#">[3]</a>
Appearance	White to off-white solid	<a href="#">[2]</a>
Melting Point	67-69 °C	<a href="#">[3]</a>
Boiling Point	363.2 °C at 760 mmHg	<a href="#">[3]</a>
InChI Key	BEGZWXVLBIZFKQ- UHFFFAOYSA-N	<a href="#">[2]</a>
SMILES	COc1=CC=C(C=C1)C(C2=CC =CC=C2)O	<a href="#">[1]</a>

Table 2: Spectroscopic Data Summary

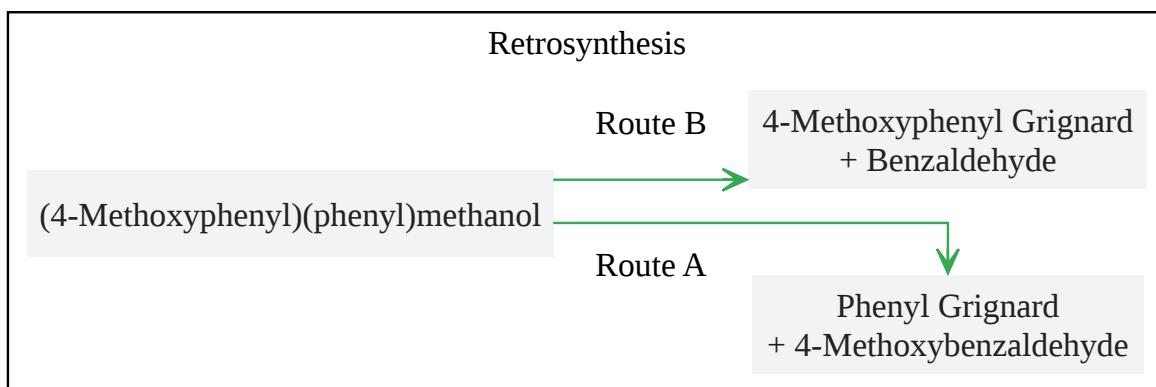
Spectroscopic Data	Key Features
<sup>1</sup> H NMR	Signals corresponding to aromatic protons of both the phenyl and 4-methoxyphenyl rings, a singlet for the methoxy group protons, and a signal for the benzylic proton.
<sup>13</sup> C NMR	Resonances for the aromatic carbons, the methoxy carbon, and the benzylic carbon.
IR Spectroscopy	Characteristic absorption bands for the hydroxyl (O-H) group, C-O stretching of the alcohol and ether, and aromatic C-H and C=C stretching.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of the compound.

# Synthesis of (4-Methoxyphenyl)(phenyl)methanol

The primary and most efficient method for the synthesis of **(4-Methoxyphenyl)(phenyl)methanol** is the Grignard reaction. This can be achieved through two principal routes, both of which are widely applicable for the preparation of diarylmethanols.

## Synthetic Pathways Overview

The two main retrosynthetic disconnections for **(4-Methoxyphenyl)(phenyl)methanol** lead to two viable Grignard synthesis routes:



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Figure 1. Retrosynthetic analysis of **(4-Methoxyphenyl)(phenyl)methanol**.

## Experimental Protocols

The following are detailed experimental protocols for the two primary synthetic routes.

### Route A: Reaction of Phenylmagnesium Bromide with 4-Methoxybenzaldehyde

This is a representative protocol based on standard Grignard reaction procedures.

#### Materials:

- Magnesium turnings
- Bromobenzene

- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Iodine crystal (optional, as an initiator)
- 4-Methoxybenzaldehyde
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Appropriate solvents for extraction and chromatography (e.g., ethyl acetate, hexanes)

**Procedure:**

- Preparation of the Grignard Reagent (Phenylmagnesium Bromide):
  - All glassware must be oven-dried to be completely free of moisture.
  - In a round-bottom flask equipped with a reflux condenser and a dropping funnel, place magnesium turnings.
  - Add a small crystal of iodine.
  - Prepare a solution of bromobenzene in anhydrous diethyl ether or THF in the dropping funnel.
  - Add a small portion of the bromobenzene solution to the magnesium turnings. The reaction is initiated by gentle warming or the appearance of cloudiness and bubbling.
  - Once the reaction starts, add the remaining bromobenzene solution dropwise at a rate that maintains a gentle reflux.
  - After the addition is complete, reflux the mixture for an additional 30-60 minutes to ensure complete formation of the Grignard reagent.
- Reaction with 4-Methoxybenzaldehyde:
  - Dissolve 4-methoxybenzaldehyde in anhydrous diethyl ether or THF.

- Cool the Grignard reagent solution in an ice bath.
- Slowly add the 4-methoxybenzaldehyde solution to the Grignard reagent with vigorous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 1-2 hours.
- Work-up and Purification:
  - Cool the reaction mixture in an ice bath and quench the reaction by the slow, dropwise addition of a saturated aqueous solution of ammonium chloride.
  - Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether or ethyl acetate.
  - Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
  - Filter the drying agent and remove the solvent under reduced pressure to obtain the crude product.
  - Purify the crude **(4-Methoxyphenyl)(phenyl)methanol** by recrystallization or silica gel column chromatography.

#### Route B: Reaction of 4-Methoxyphenylmagnesium Bromide with Benzaldehyde

This route is analogous to Route A, with the roles of the aryl halide and the aldehyde reversed.

#### Materials:

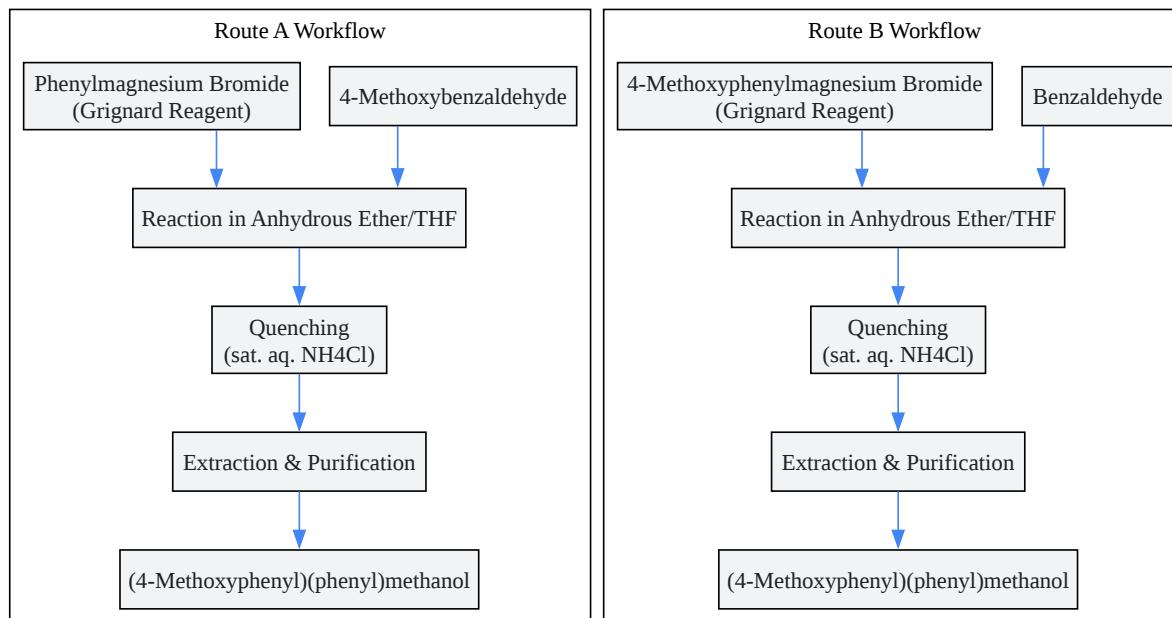
- Magnesium turnings
- 4-Bromoanisole
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Iodine crystal (optional)
- Benzaldehyde

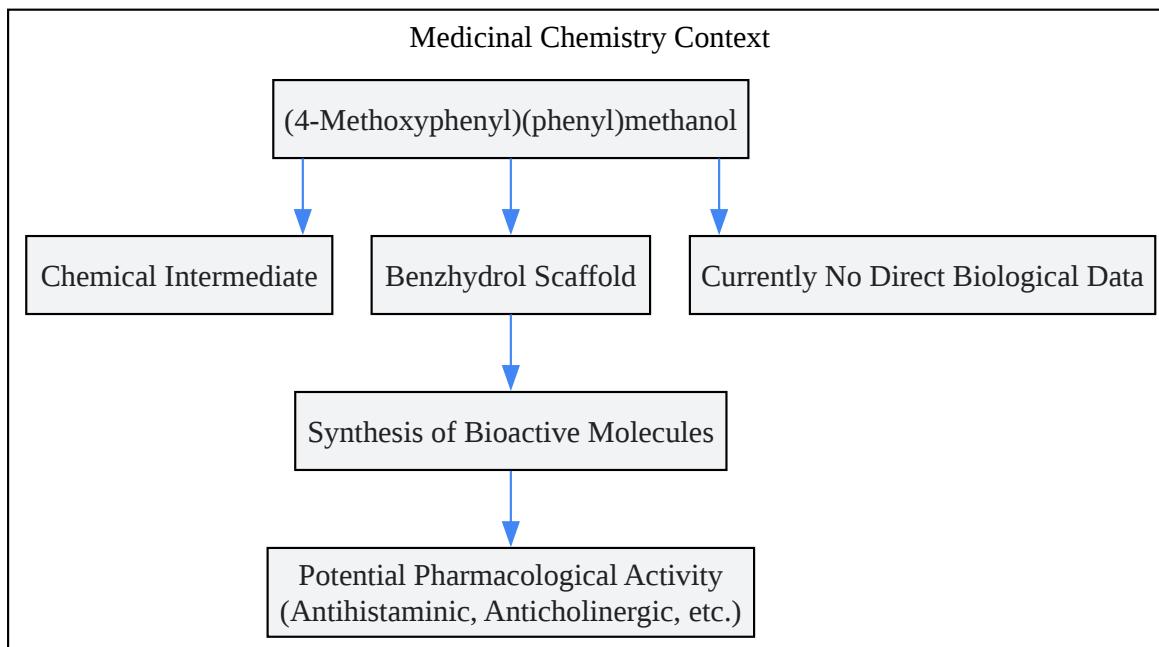
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Solvents for extraction and chromatography

**Procedure:**

The procedure is similar to Route A, with the following modifications:

- The Grignard reagent is prepared from 4-bromoanisole and magnesium.
- The prepared 4-methoxyphenylmagnesium bromide is then reacted with benzaldehyde.
- The work-up and purification steps are analogous to those described for Route A.





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